

Diethyl Citrate: A Physicochemical and Methodological Guide for Researchers

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Compound of Interest

Compound Name: Diethyl citrate

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physicochemical properties of **diethyl citrate**, a compound of increasing interest in pharmaceutical and biomedical research. The document details its core physical and chemical characteristics, supported by quantitative data from scientific literature. Methodologies for key experimental procedures, including synthesis, purification, and property determination, are outlined to assist in laboratory applications. Furthermore, this guide elucidates the mechanism of action of **diethyl citrate** as an anticoagulant through calcium chelation, visualized with a detailed signaling pathway diagram. Stability, safety, and toxicological data are also presented to provide a complete profile for research and development purposes.

Core Physicochemical Properties

Diethyl citrate is a colorless and transparent liquid with a characteristic ester scent.^[1] Its fundamental properties are summarized in the tables below, compiled from various scientific sources.

Table 1: General and Physical Properties of Diethyl Citrate

Property	Value	References
Molecular Formula	C ₁₀ H ₁₆ O ₇	[2]
Molecular Weight	248.23 g/mol	[2]
Appearance	Colorless, transparent liquid	[1]
Boiling Point	355 °C	[1]
	354 °C @ 760 mmHg	
	421.4 ± 45.0 °C (Predicted)	
Melting Point	237 °C @ 760 mmHg	
Density	1.28 g/cm ³ (at 25 °C)	[1]
	1.287 ± 0.06 g/cm ³ (Predicted)	
Refractive Index	1.477 (at 25 °C)	[1]
	1.482	

Table 2: Solubility and Partitioning of Diethyl Citrate

Property	Value	References
Solubility in Water	15.7 g/100 mL (at 25 °C)	[1]
Other Solubilities	Soluble in alcohol, ether, and ethyl acetate. Slightly soluble in chloroform and methanol.	[1]
logP (o/w)	0.470	

Table 3: Chemical and Stability Properties of Diethyl Citrate

Property	Value	References
pH (0.1 mol/L aqueous solution at 25 °C)	2.22	[1]
Stability	Light-, heat-, and oxygen-stable.	[1]
pKa	3.86 ± 0.21 (Predicted)	

Experimental Protocols

This section provides detailed methodologies for the synthesis, purification, and analysis of **diethyl citrate**, as well as standard procedures for determining its key physicochemical properties.

Synthesis of Diethyl Citrate

This protocol is based on the partial esterification of citric acid with ethanol.[1][3]

Materials:

- Citric acid monohydrate
- Anhydrous ethanol
- p-Toluenesulfonic acid (PTS) (catalyst)
- Benzene (water carrier)
- Sodium carbonate (Na_2CO_3)
- Petroleum ether
- Ethyl acetate
- Hydrochloric acid (HCl)
- Anhydrous sodium sulfate

Procedure:

- In a 250 mL three-neck flask equipped with a condenser and a dropping funnel, dissolve 21 g (0.1 mol) of citric acid monohydrate and 0.2 g of PTS in 42 mL (0.7 mol) of anhydrous ethanol with magnetic stirring at room temperature.
- Add 70 mL of benzene to the flask as a water carrier.
- Heat the reaction mixture at 90 °C for 10 hours.
- After the reaction, remove the benzene and excess ethanol by reduced-pressure distillation to obtain a viscous, light-yellow liquid.

Purification of Diethyl Citrate

This multi-step extraction process is designed to remove by-products such as triethyl citrate, monoethyl citrate, and unreacted citric acid.^[1]

Procedure:

- Removal of Triethyl Citrate:
 - Dilute the crude product with 20 mL of distilled water.
 - Adjust the pH to 8 with Na₂CO₃.
 - Extract the solution with 50 mL of petroleum ether (3 times) and then with 50 mL of ethyl acetate (1 time). The triethyl citrate will move to the organic layer.
- Removal of Citric Acid and Monoethyl Citrate:
 - Adjust the pH of the remaining aqueous solution to 4 with hydrochloric acid.
 - Extract the **diethyl citrate** into an organic solvent. Most of the more acidic and water-soluble citric acid and monoethyl citrate will remain in the aqueous phase.
- Final Steps:
 - Wash the organic extract containing **diethyl citrate**.

- Dry the organic layer with anhydrous sodium sulfate.
- Remove the solvent using a rotary evaporator to yield the purified **diethyl citrate**.

Determination of Purity by Acid Titration

This method quantifies the purity of the synthesized **diethyl citrate** by titrating the remaining acidic carboxyl group.^[1]

Materials:

- **Diethyl citrate** sample
- Standardized potassium hydroxide (KOH) solution (e.g., 0.1 M)
- Phenolphthalein indicator
- Neutralized ethanol

Procedure:

- Accurately weigh approximately 0.2-0.25 g of the **diethyl citrate** sample.
- Dissolve the sample in a suitable volume of neutralized ethanol.
- Add a few drops of phenolphthalein indicator.
- Titrate the solution with the standardized KOH solution until a persistent pink endpoint is observed.
- Record the volume of KOH solution consumed.
- Calculate the purity of **diethyl citrate**, considering that 1 mole of **diethyl citrate** reacts with 1 mole of KOH. Account for any potential acidic impurities like monoethyl citrate, which would consume 2 moles of KOH.

Measurement of Refractive Index

This protocol adheres to the principles outlined in USP <831>.^{[4][5]}

Apparatus:

- Abbé refractometer or a digital refractometer of equal or greater accuracy.
- Calibrated thermometer.
- Constant temperature bath.

Procedure:

- Calibrate the refractometer using a standard of known refractive index (e.g., distilled water, which has a refractive index of 1.3325 at 25 °C).
- Adjust and maintain the temperature of the instrument's prisms to the specified temperature (e.g., 25 °C) using the constant temperature bath.
- Apply a small amount of the **diethyl citrate** sample to the surface of the prism.
- Allow the sample to reach thermal equilibrium.
- Take the reading of the refractive index, typically using the D line of sodium (589 nm).
- Clean the prisms thoroughly after the measurement.

Determination of Boiling Point

The Thiele tube method is a suitable micro-method for determining the boiling point of a liquid sample.^[6]

Apparatus:

- Thiele tube
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)

- Heat source (e.g., Bunsen burner)
- Mineral oil

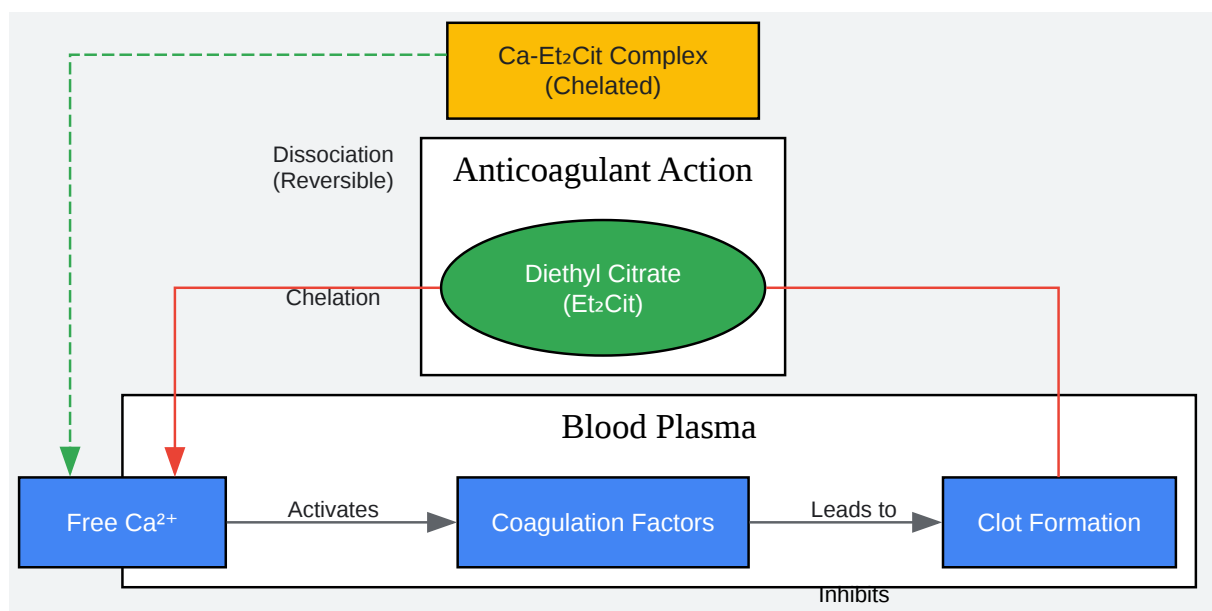
Procedure:

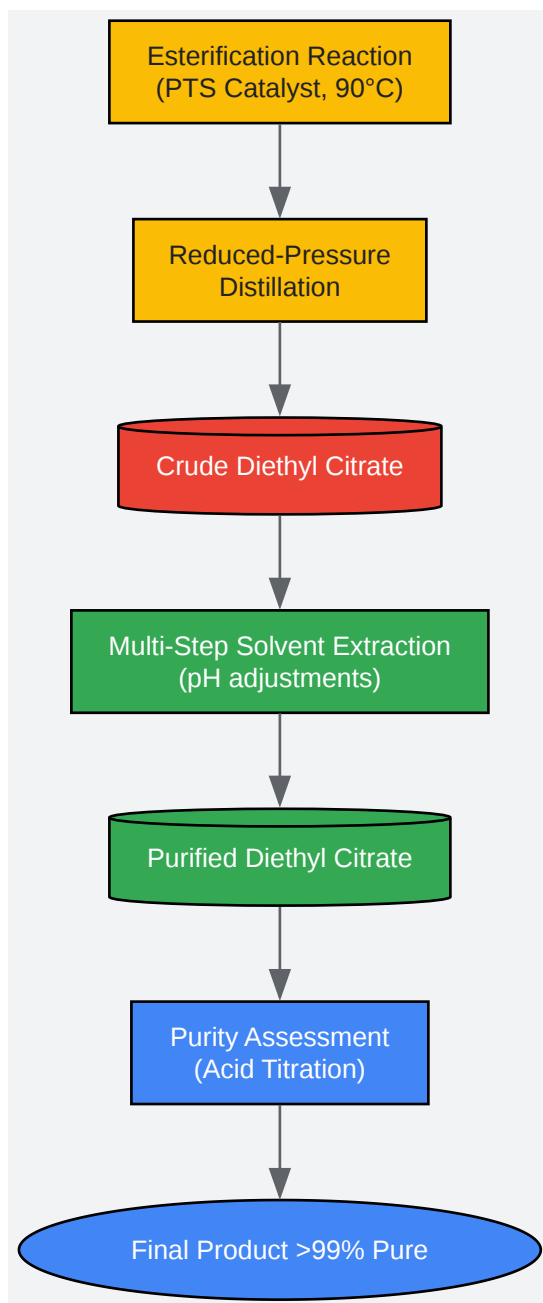
- Fill the Thiele tube with mineral oil to a level above the top of the side arm.
- Place a small amount (about 0.5 mL) of **diethyl citrate** into the small test tube.
- Place the capillary tube, open end down, into the small test tube.
- Attach the small test tube to the thermometer with a rubber band, ensuring the sample is level with the thermometer bulb.
- Insert the thermometer and sample assembly into the Thiele tube, immersing the sample in the oil.
- Gently heat the side arm of the Thiele tube.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Once a continuous stream of bubbles is observed, remove the heat.
- The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube as the apparatus cools.

Mechanism of Action and Experimental Workflows

Anticoagulant Activity: Calcium Chelation Pathway

Diethyl citrate functions as an anticoagulant by chelating free calcium ions (Ca^{2+}) in the blood, which are essential cofactors in the coagulation cascade. By reducing the concentration of available Ca^{2+} , **diethyl citrate** effectively inhibits blood clotting.[1][7] The ethyl groups in **diethyl citrate** introduce steric hindrance, which leads to a weaker binding with Ca^{2+} compared to sodium citrate, but facilitates a faster release of Ca^{2+} . [8][9] This property is potentially advantageous in clinical applications where a more reversible anticoagulant effect is desired.[7][8]





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